

# p-Ethylhydratropic acid safety data sheet (SDS) information

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## Compound of Interest

Compound Name: *p-Ethylhydratropic acid*

Cat. No.: B140339

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An In-depth Technical Guide to the Safety Data Sheet (SDS) of **p-Ethylhydratropic Acid**

This guide provides a comprehensive overview of the safety information for **p-Ethylhydratropic acid** (CAS 3585-52-2), compiled from various Safety Data Sheets (SDS). It is intended for researchers, scientists, and drug development professionals who handle this compound.

## Chemical Identification

**p-Ethylhydratropic acid** is a phenylacetic acid derivative and is known as an impurity of Ibuprofen.<sup>[1][2]</sup>

Identifier	Value
Chemical Name	2-(4-ethylphenyl)propanoic acid[3]
Synonyms	p-Ethylhydratropic acid, 4-Ethyl- $\alpha$ -methylbenzeneacetic Acid, 2-(p-Ethylphenyl)propionic Acid[4][5]
CAS Number	3585-52-2[4][5][6][7]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub> [3][4][5]
Molecular Weight	178.23 g/mol [3][4][5]
Chemical Structure	InChI=1S/C11H14O2/c1-3-9-4-6-10(7-5-9)8(2)11(12)13/h4-8H,3H2,1-2H3,(H,12,13)[3][5]

## Physical and Chemical Properties

Quantitative data on the physical and chemical properties of **p-Ethylhydratropic acid** are limited in publicly available SDSs. The following data has been compiled from available sources.

Property	Value	Source
Autoignition Temperature	> 400 °C (> 752 °F) at 1,013 hPa	[8]
XLogP3	2.7	[3]
Appearance	Solid (form not specified)	[9]
Solubility	No quantitative data available	N/A
Melting/Boiling Point	No data available	N/A

## Hazard Identification and GHS Classification

**p-Ethylhydratropic acid** is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

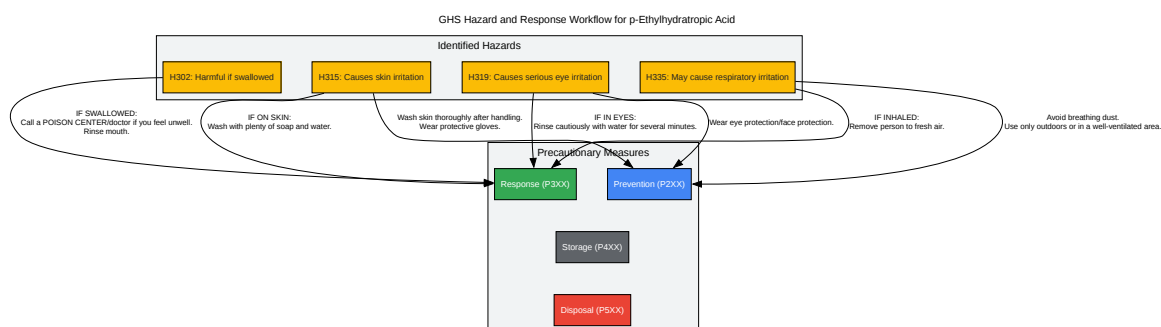
## GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	Category 4 <sup>[3]</sup>
Skin Corrosion/Irritation	Category 2 <sup>[3]</sup>
Serious Eye Damage/Eye Irritation	Category 2A <sup>[3]</sup>
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation) <sup>[3]</sup>

## GHS Label Elements

Element	Description
Pictogram	
Signal Word	Warning <sup>[3]</sup>
Hazard Statements	H302: Harmful if swallowed. <sup>[3]</sup> H315: Causes skin irritation. <sup>[3]</sup> H319: Causes serious eye irritation. <sup>[3]</sup> H335: May cause respiratory irritation. <sup>[3]</sup>

The following diagram illustrates the relationship between the identified hazards and the required response categories.



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Caption: GHS Hazard and Response Workflow for **p-Ethylhydratropic Acid**.

## Precautionary Statements Summary

The following table summarizes the precautionary statements (P-statements) associated with **p-Ethylhydratropic acid**.

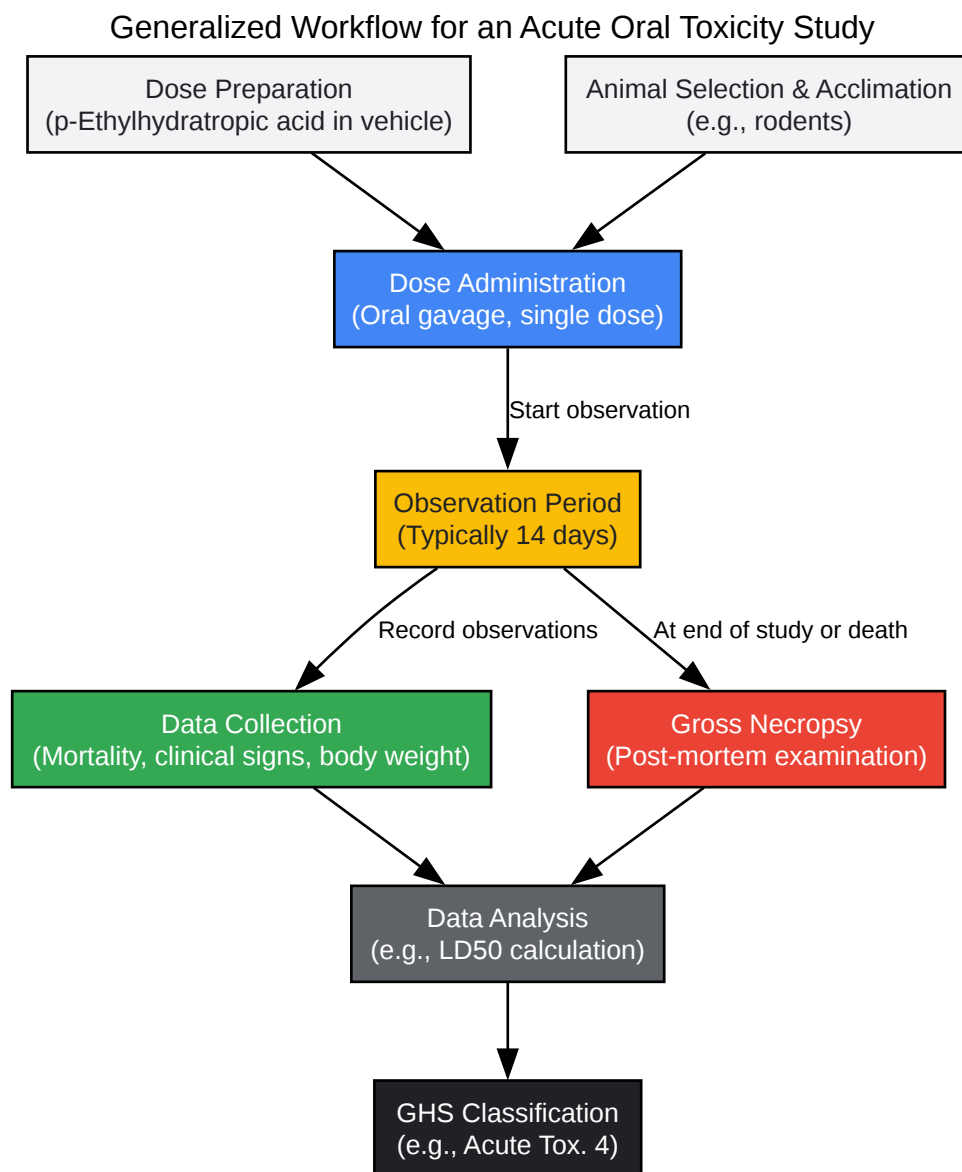
Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product. <a href="#">[6]</a> <a href="#">[10]</a>	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/eye protection/face protection.	
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. <a href="#">[6]</a>
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P330	Rinse mouth. <a href="#">[6]</a> <a href="#">[10]</a>	
P332 + P313	If skin irritation occurs: Get medical advice/attention. <a href="#">[10]</a>	
P337 + P313	If eye irritation persists: Get medical advice/attention. <a href="#">[8]</a>	

P362 + P364	Take off contaminated clothing and wash it before reuse.[6] [10]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[6]
P405	Store locked up.[6]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[6]

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **p-Ethylhydratropic acid** are not provided in the reviewed Safety Data Sheets. SDSs typically report the results and classifications derived from such studies rather than the full methodologies. For detailed protocols, researchers should consult specialized toxicology databases or the primary literature.

The diagram below illustrates a generalized workflow for an acute oral toxicity study, such as one following an OECD Test Guideline, which would be used to determine an LD50 value and inform the "H302: Harmful if swallowed" classification.



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Caption: Generalized Workflow for an Acute Oral Toxicity Study.

## Toxicological Information and Signaling Pathways

The primary toxicological effects identified are acute oral toxicity, skin irritation, serious eye irritation, and respiratory tract irritation.[3] The available SDSs do not contain information

regarding the specific biochemical or signaling pathways through which **p-Ethylhydratropic acid** exerts these effects. The observed irritation is likely due to direct chemical interaction with epithelial tissues, but the molecular mechanisms have not been detailed in the reviewed safety literature. Further research into the compound's mechanism of action would be required to elucidate these pathways.

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